

NSC 228155 solubility issues and how to resolve them

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Compound of Interest

Compound Name: NSC 228155

Cat. No.: B15603303

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NSC 228155 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **NSC 228155**, a known EGFR activator and inhibitor of the KIX-KID interaction. Below you will find troubleshooting guides, frequently asked questions, detailed experimental protocols, and relevant pathway diagrams to assist in your research.

Troubleshooting & FAQs

This section addresses common issues and questions related to the solubility of **NSC 228155**.

Frequently Asked Questions (FAQs)

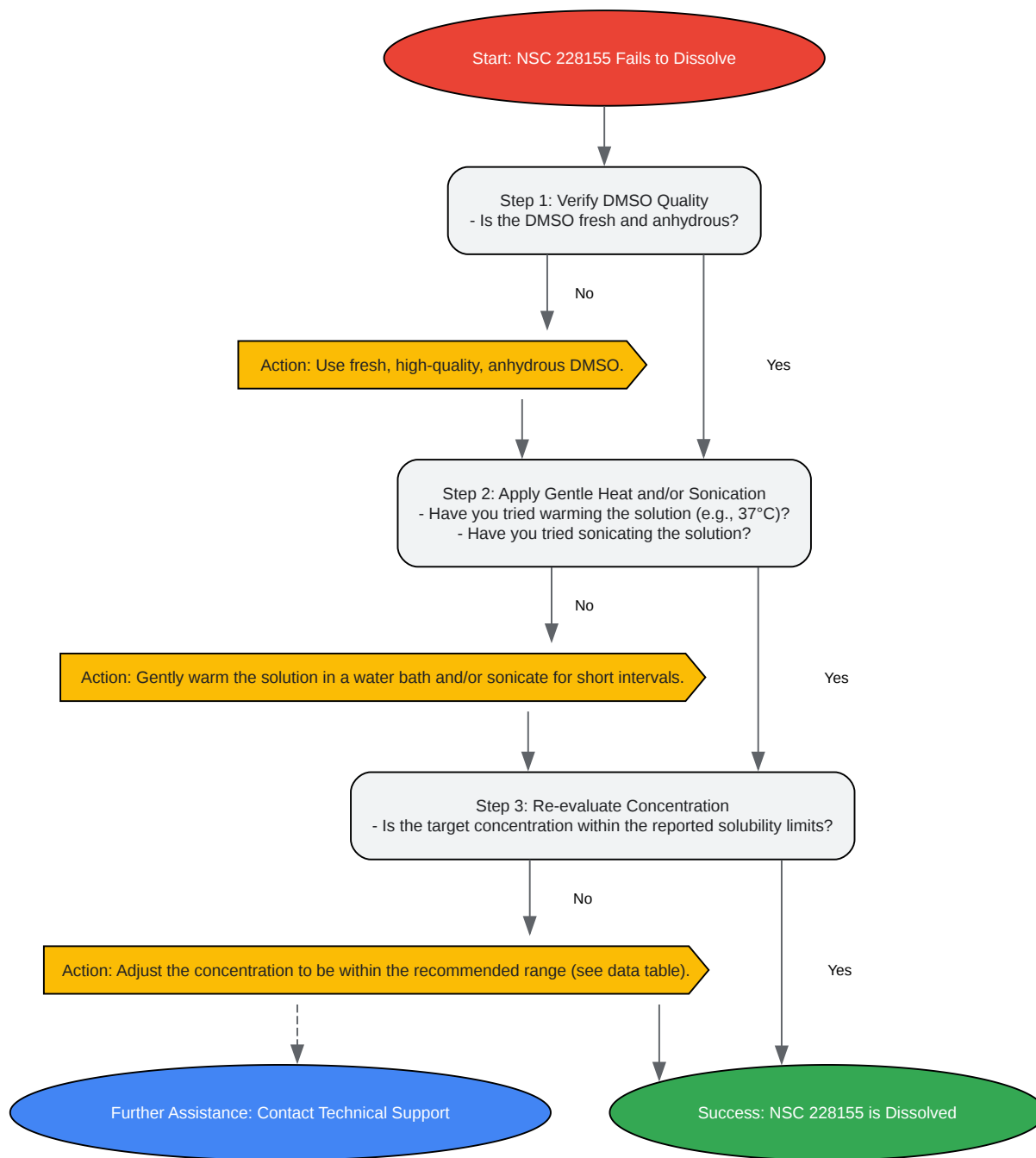
- Q1: What is the recommended solvent for **NSC 228155**? A1: The recommended solvent for dissolving **NSC 228155** is dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Q2: What is the solubility of **NSC 228155** in common laboratory solvents? A2: **NSC 228155** is soluble in DMSO at various concentrations, but it is insoluble in water and ethanol.[\[1\]](#)[\[4\]](#) Please refer to the solubility data table below for more details.
- Q3: My **NSC 228155** is not dissolving completely in DMSO. What should I do? A3: Please refer to the Troubleshooting Guide below for a step-by-step approach to address this issue.

Common solutions include ensuring the use of fresh, anhydrous DMSO, gentle warming, and sonication.

- Q4: Can I store **NSC 228155** in solution? A4: Yes, stock solutions of **NSC 228155** in DMSO can be aliquoted and stored at -20°C for up to 3 months.[\[2\]](#)[\[3\]](#) It is recommended to avoid repeated freeze-thaw cycles.[\[5\]](#)
- Q5: How can I prepare **NSC 228155** for in vivo studies? A5: Formulations for in vivo use often require a co-solvent system. A common method involves initially dissolving **NSC 228155** in DMSO and then further diluting it with vehicles such as corn oil or a mixture of PEG300, Tween80, and water.[\[1\]](#)[\[5\]](#)

Troubleshooting Guide: Resolving Solubility Issues

If you are encountering difficulties in dissolving **NSC 228155**, follow this logical workflow:



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Figure 1: Troubleshooting workflow for **NSC 228155** solubility issues.

Quantitative Solubility Data

The solubility of **NSC 228155** in various solvents is summarized below. Note that moisture-absorbing DMSO can reduce solubility; therefore, using fresh DMSO is crucial.[\[1\]](#)

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	≥29 mg/mL	~100 mM	[4]
DMSO	15 mg/mL	51.67 mM	[1]
DMSO	10 mg/mL	34.45 mM	[1]
DMSO	5 mg/mL	17.23 mM	[2] [3]
Water	Insoluble	-	[1] [4]
Ethanol	Insoluble	-	[1] [4]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **NSC 228155** (Molecular Weight: 290.25 g/mol).

Materials:

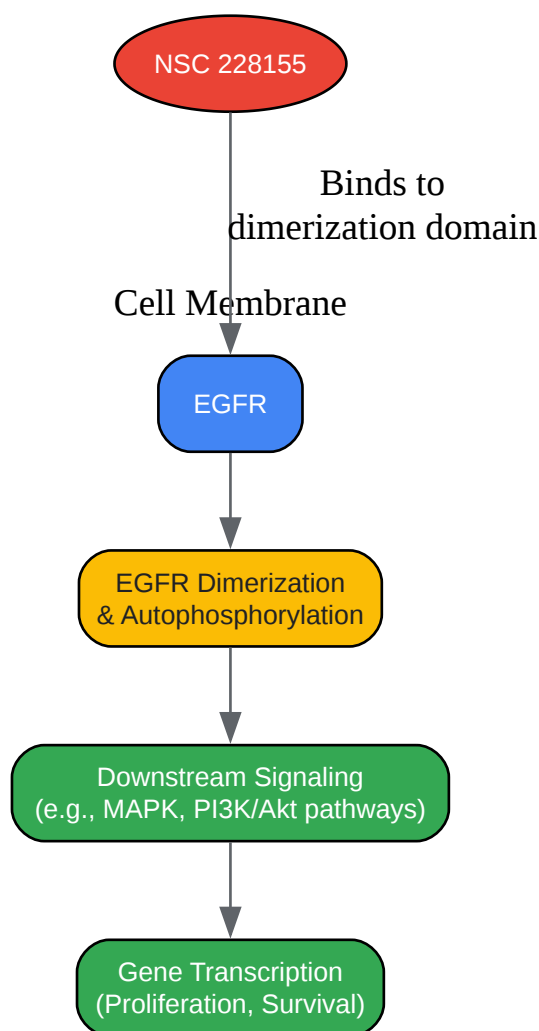
- **NSC 228155** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 0.29 mg of **NSC 228155** (Mass = 10 mmol/L * 1 mL * 290.25 g/mol).
- Weigh the compound: Carefully weigh out the calculated amount of **NSC 228155** powder.
- Add DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the powder. For example, add 1 mL of DMSO to 0.29 mg of **NSC 228155**.
- Dissolve the compound: Vortex the solution until the compound is completely dissolved. If necessary, gently warm the tube in a 37°C water bath or sonicate for short intervals to aid dissolution.
- Aliquot and store: Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C. Under these conditions, the stock solution is stable for up to 3 months.^{[2][3]}

Signaling Pathway

NSC 228155 is known to be an activator of the Epidermal Growth Factor Receptor (EGFR) signaling pathway. It binds to the extracellular dimerization domain of EGFR, promoting its activation and subsequent downstream signaling.^{[1][2]}



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*Figure 2: Simplified EGFR activation pathway by **NSC 228155**.*

NSC 228155 also acts as a potent inhibitor of the KIX-KID interaction, which is involved in CREB-mediated gene transcription.[1][5][6] This suggests that **NSC 228155** may have multiple mechanisms of action within the cell.

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